synthesis and characterization of 3-Chlorophenylglyoxal hydrate

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Compound of Interest

Compound Name:	*3-Chlorophenylglyoxal hydrate*
CAS No.:	*177288-16-3*
Cat. No.:	*B063436*

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An In-depth Technical Guide to the Synthesis and Characterization of **3-Chlorophenylglyoxal Hydrate**

This technical guide provides a comprehensive overview of the synthesis and characterization of **3-Chlorophenylglyoxal hydrate**, a valuable intermediate in organic synthesis, particularly for the development of novel heterocyclic compounds in the pharmaceutical and agrochemical industries.[1] This document is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

3-Chlorophenylglyoxal hydrate is a white to yellow or pink solid.[1] Its key physicochemical properties are summarized in the table below.

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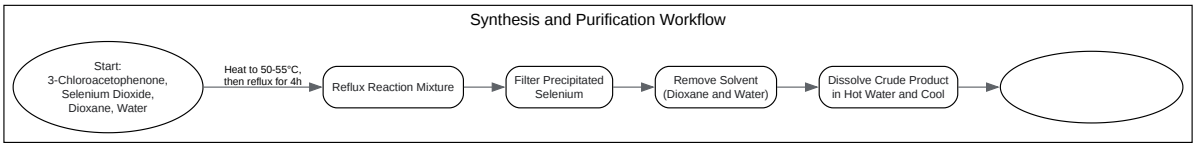
Property	Value	Reference
Molecular Formula	$C_8H_7ClO_3$	[1][2]
Molecular Weight	186.59 g/mol	[1][2]
CAS Number	177288-16-3	[1]
Boiling Point	343.2°C	[1]
Storage Temperature	2-8°C	[1]
Appearance	White to yellow to pink solid	[1]

Synthesis of 3-Chlorophenylglyoxal Hydrate

The most common and effective method for the synthesis of **3-Chlorophenylglyoxal hydrate** is the Riley oxidation of 3-chloroacetophenone using selenium dioxide (SeO_2).[3][4][5] This reaction selectively oxidizes the α-methyl group of the ketone to a glyoxal, which is then hydrated.

Synthesis Workflow

The general workflow for the synthesis of **3-Chlorophenylglyoxal hydrate** via the Riley oxidation is depicted below.



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Caption: Workflow for the synthesis of **3-Chlorophenylglyoxal hydrate**.

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Experimental Protocol

The following is a representative experimental protocol for the synthesis of a phenylglyoxal via Riley oxidation, which can be adapted for **3-Chlorophenylglyoxal hydrate**.[6]

Materials:

- 3-Chloroacetophenone (1 mole equivalent)
- Selenium dioxide (SeO_2) (1 mole equivalent)[6]
- Dioxane
- Water

Procedure:

- In a three-necked, round-bottom flask equipped with a stirrer and a reflux condenser, add dioxane, selenium dioxide, and a small amount of water.[6]
- Heat the mixture to 50–55°C and stir until the selenium dioxide has completely dissolved.[6]
- Add 3-chloroacetophenone to the reaction mixture.[6]
- Reflux the mixture with continuous stirring for approximately four hours.[6] The progress of the reaction should be monitored using thin-layer chromatography (TLC).[5]
- After the reaction is complete, decant the hot solution to separate it from the precipitated selenium.[6]
- Remove the dioxane and water from the solution by distillation under reduced pressure.[6]
- The crude 3-Chlorophenylglyoxal is then purified. To obtain the hydrate, dissolve the crude product in 3.5–4 volumes of hot water and allow it to crystallize upon cooling.[6]
- Collect the crystals by filtration, wash with cold water, and dry.

Reaction Mechanism

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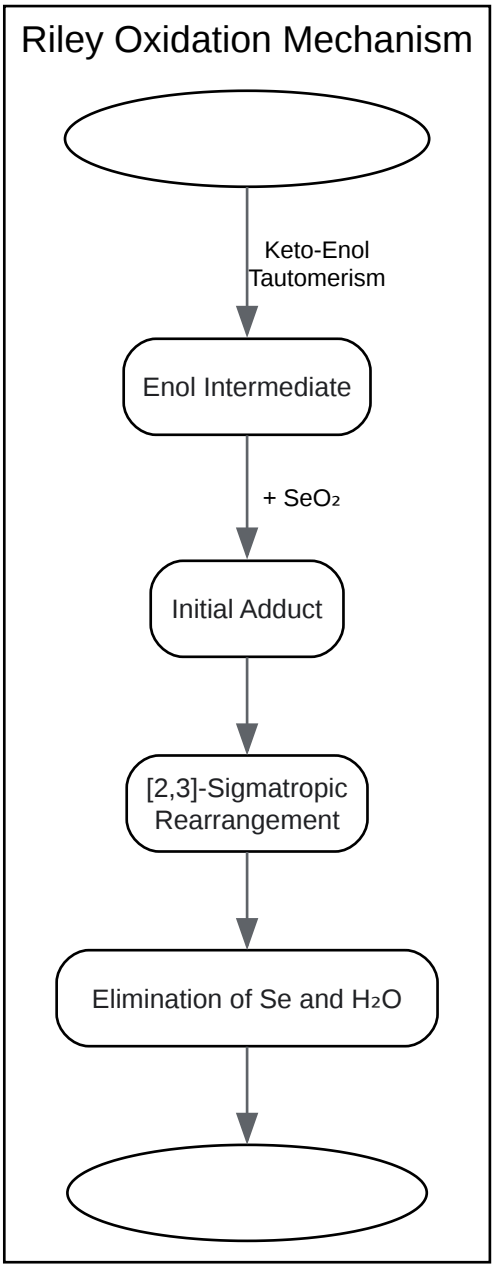
The Riley oxidation of an acetophenone to a phenylglyoxal proceeds through a well-established mechanism. The key steps of this transformation are outlined in the diagram below.



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Caption: Simplified mechanism of the Riley oxidation.

Characterization

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The characterization of the synthesized **3-Chlorophenylglyoxal hydrate** is crucial to confirm its identity and purity. The following analytical techniques are recommended.

Spectroscopic Data

While a comprehensive dataset for **3-Chlorophenylglyoxal hydrate** is not readily available in the searched literature, the following table presents predicted and expected data.

Analysis	Expected Results
Infrared (IR) Spectrum	Conforms to the structure, showing characteristic peaks for C=O, C-Cl, and O-H (from the hydrate).[1]
Mass Spectrometry (MS)	Predicted m/z values for various adducts are available, such as $[M+H]^+$ at 169.00508 and $[M+Na]^+$ at 190.98702.[7]
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR spectra should be recorded to confirm the chemical structure.

Table 2: Predicted Mass Spectrometry Data[7]

Adduct	m/z
$[M+H]^+$	169.00508
$[M+Na]^+$	190.98702
$[M-H]^-$	166.99052
$[M+NH_4]^+$	186.03162
$[M+K]^+$	206.96096

Purity Assessment

The purity of the final product should be assessed to ensure it meets the required specifications.

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Test Parameter	Specification
Purity (by HPLC)	95-100%[1]
Water Content	≤0.2%[1]

Applications in Synthesis

3-Chlorophenylglyoxal hydrate is a versatile building block in organic synthesis, primarily used as a precursor for the synthesis of various heterocyclic compounds.[1] It can react with amines and other nucleophiles to form more complex molecules. For example, it can be used in cyclocondensation reactions with C-glycopyranosyl formamidrazones to synthesize 3-glycopyranosyl-1,2,4-triazines, which are a class of compounds of interest in medicinal chemistry.[8]

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